

# In Vivo Administration Protocols for Go 6983

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## Compound Focus: Go 6983

CAS No.: 133053-19-7

Cat. No.: S548499

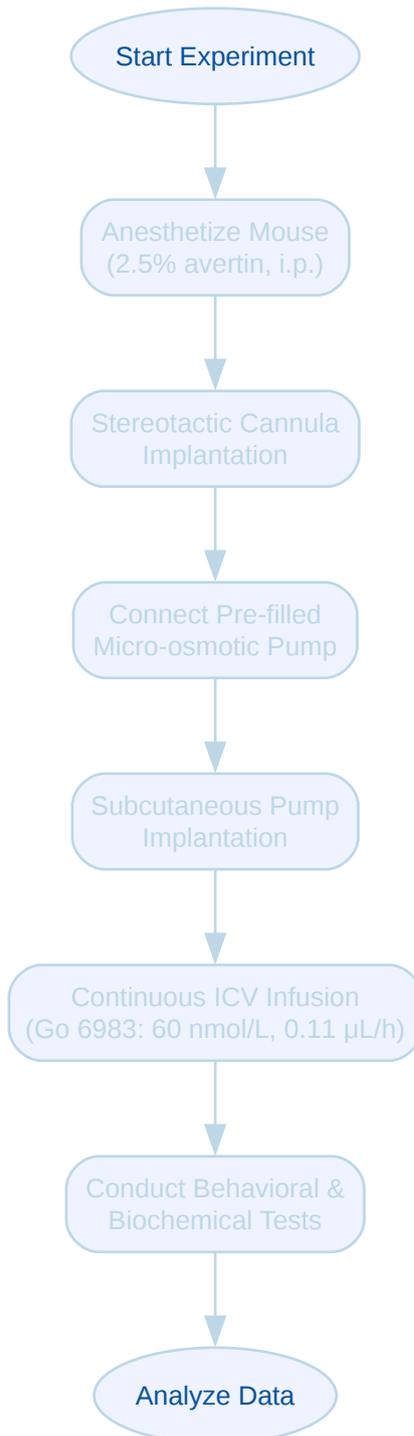
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The table below summarizes the key parameters for administering **Go 6983** in animal models, as found in recent scientific literature.

Administration Route	Dosage	Vehicle/Solution	Animal Model	Experimental Purpose
Intracerebroventricular (ICV) Infusion [1]	60 nmol/L, at a flow rate of 0.11 µL/hour	Not specified	KM mice (QA-induced excitotoxicity model)	To inhibit PKC in the brain and study its role in berberine's neuroprotective effects.
Intraperitoneal (IP) Injection [2]	10 mg/kg	8.3% DMSO in PBS	C57BL/6 mice (Acetaminophen-induced liver injury model)	To study the role of broad-spectrum PKC inhibition in protecting against liver injury.

## Experimental Workflow: ICV Administration in a Mouse Model

The following diagram illustrates the key steps for the intracerebroventricular (ICV) administration protocol, which is used to study brain-related mechanisms [1].



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## Troubleshooting Common Issues

Here are answers to some frequently asked questions regarding **Go 6983** administration.

### Q1: How do I choose the right administration route?

- **For brain/CNS studies:** The **intracerebroventricular (ICV) infusion** route is appropriate to ensure the compound reaches the target site, bypassing the blood-brain barrier [1].
- **For systemic effects:** **Intraperitoneal (IP) injection** is a common and effective method for systemic delivery [2].

**Q2: How should I prepare the Go 6983 solution for in vivo use?** While the specific vehicles used in the cited studies are detailed in the table above, general solubility information from supplier data can guide preparations. **Go 6983** is highly soluble in **DMSO** (e.g., 89-100 mg/mL) [3] [4]. For in vivo formulations, it is often necessary to further dilute the DMSO stock in a biocompatible solvent like **PBS** or **saline** [2]. One published in vivo formulation suggests a suspension of **5% DMSO, 40% PEG400, 5% Tween80, and 50% saline** [5]. Always ensure the final DMSO concentration is at a safe level for animals (typically <10%).

**Q3: What is a typical dosage for in vivo studies?** Dosage can vary by model and purpose. The collected data offers two reference points:

- **10 mg/kg** via IP injection for a liver injury model [2].
- **60 nmol/L** via continuous ICV infusion for a neurobiology study [1].

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## References

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